

# An In-depth Technical Guide to the Electrophilic Addition Reaction Mechanisms of Butenol

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## Compound of Interest

Compound Name: **Butenol**

Cat. No.: **B1619263**

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This technical guide provides a comprehensive overview of the core mechanisms governing electrophilic addition reactions of **butenol** isomers, specifically focusing on 2-buten-1-ol and 3-buten-1-ol. The interplay of the double bond and the hydroxyl group in these molecules leads to diverse and often complex reaction pathways, including resonance stabilization, rearrangements, and intramolecular cyclization. This document details the mechanistic pathways, summarizes available quantitative data, and provides illustrative experimental protocols for key transformations.

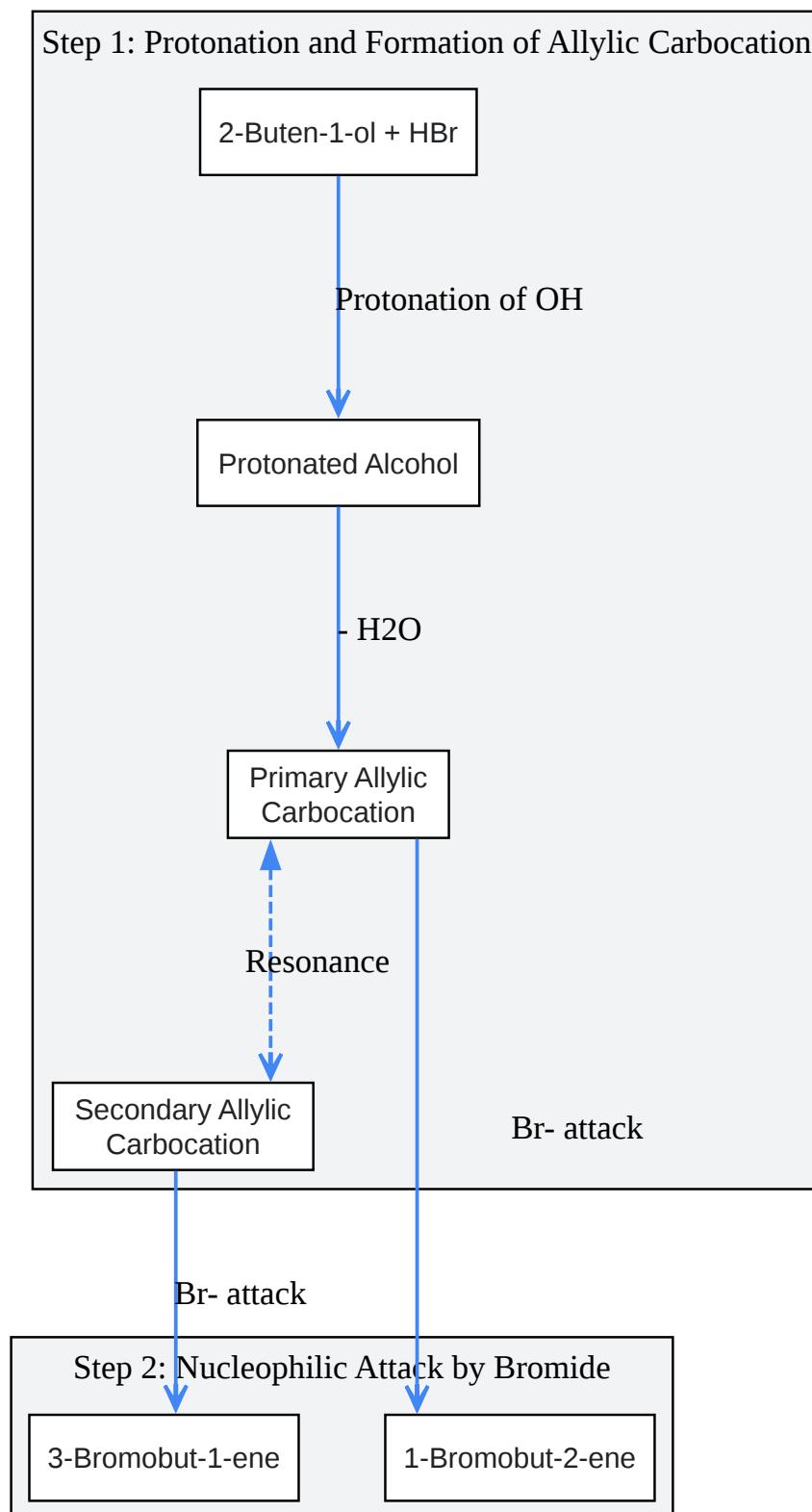
## Electrophilic Addition to 2-Buten-1-ol

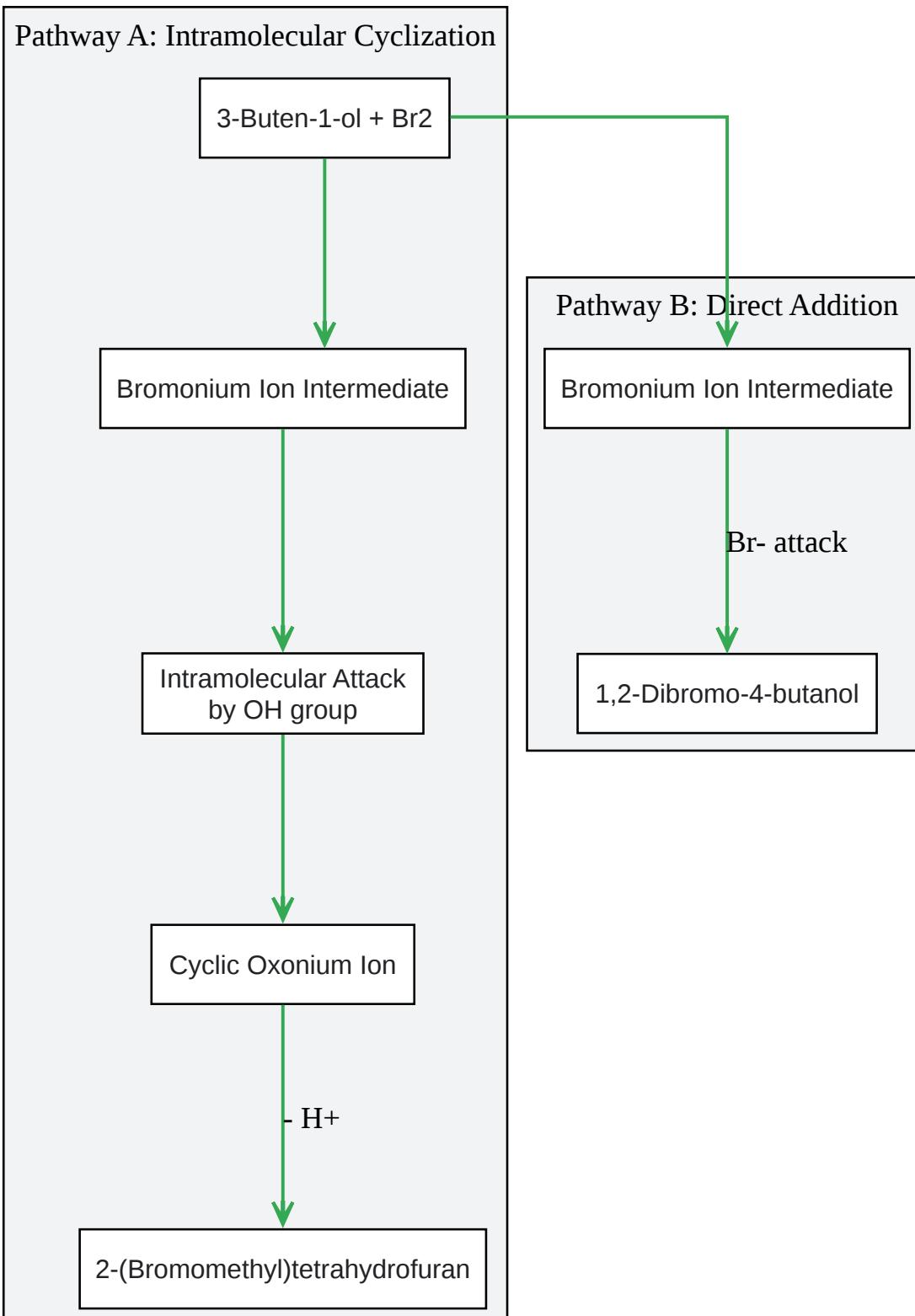
The presence of a hydroxyl group allylic to the double bond in 2-buten-1-ol significantly influences the outcome of electrophilic addition reactions. The reaction with hydrogen halides, such as hydrobromic acid (HBr), proceeds through a resonance-stabilized allylic carbocation, leading to the formation of a mixture of products.

## Hydrobromination of 2-Buten-1-ol

The reaction of 2-buten-1-ol with HBr results in the formation of two primary products: 1-bromobut-2-ene and 3-bromobut-1-ene. The mechanism involves the initial protonation of the hydroxyl group, followed by the departure of a water molecule to form a resonance-stabilized allylic carbocation. Nucleophilic attack by the bromide ion on the two resonance contributors of the carbocation yields the product mixture.<sup>[1]</sup>

Mechanism Pathway:





## Pathway A: Intramolecular Cyclization

3-Buten-1-ol + H<sub>3</sub>O<sup>+</sup>

Protonation of C=C

Secondary Carbocation

Intramolecular Attack  
by OH group

Protonated Cyclic Ether

- H<sup>+</sup>

Tetrahydrofuran-2-methanol

Protonation of C=C

## Pathway B: Intermolecular Hydration

Secondary Carbocation

Attack by H<sub>2</sub>O

Protonated Diol

- H<sup>+</sup>

Butane-1,3-diol

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## References

- 1. youtube.com [youtube.com]
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